

Personal protective equipment for handling Tetrabromophthalic anhydride

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Compound of Interest

Compound Name: Tetrabromophthalic anhydride

Cat. No.: B132299

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Essential Safety and Handling of Tetrabromophthalic Anhydride

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols, operational plans, and disposal information for handling **Tetrabromophthalic anhydride**, a chemical that requires careful management due to its hazardous properties. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Tetrabromophthalic anhydride is classified as a hazardous chemical, causing skin and eye irritation, and may lead to allergic skin reactions and respiratory irritation.^[1] It is also sensitive to moisture.^{[1][2]}

Hazard and Property Overview

To facilitate a quick assessment of **Tetrabromophthalic anhydride**'s primary hazards and physical properties, the following table summarizes key data extracted from safety data sheets.

Identifier	Information
Chemical Name	Tetrabromophthalic anhydride
Synonyms	4,5,6,7-Tetrabromo-1,3-isobenzofurandione
CAS Number	632-79-1
Molecular Formula	C8Br4O3
Molecular Weight	463.7 g/mol
Appearance	White powder/crystals
Hazards	- Skin Corrosion/Irritation (Category 2)[1] - Serious Eye Damage/Eye Irritation (Category 2) [1] - Skin Sensitization (Category 1)[1][3][4][5] - Specific target organ toxicity – single exposure (Category 3), Respiratory system[1]
Incompatibilities	Oxidizing agents, acids, bases, alcohols, amines, and moisture.[1][6]

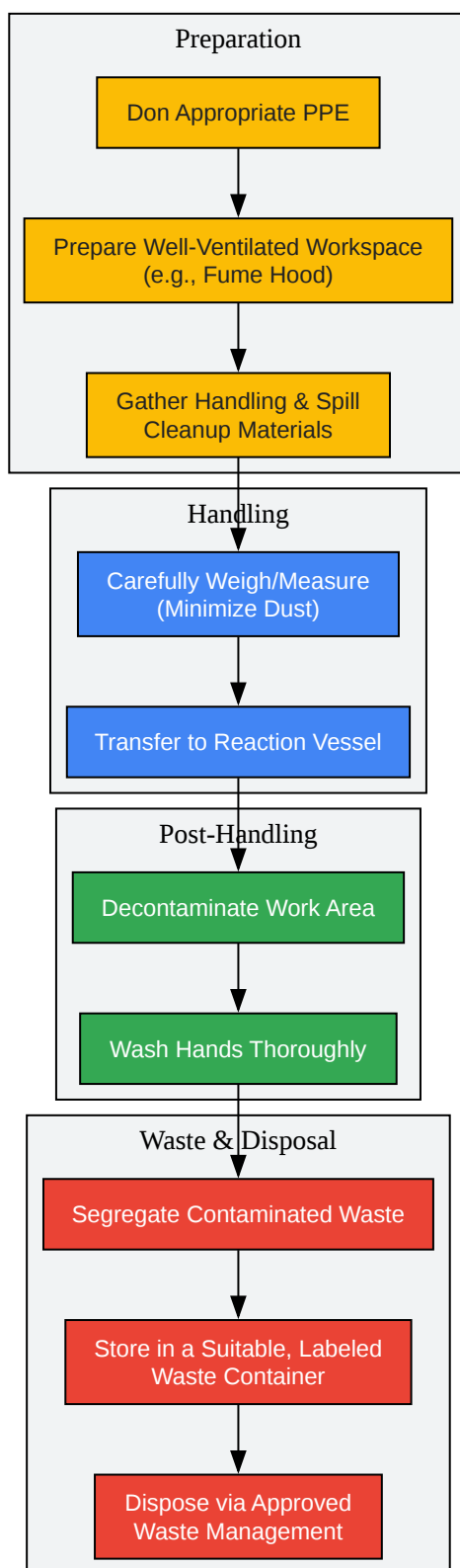
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial when handling **Tetrabromophthalic anhydride**. The following PPE is mandatory to prevent exposure.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary in situations with a higher risk of splashing or dust generation.[3][5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Impervious gloves are recommended.[7] Contaminated work clothing should not be allowed out of the workplace.[3][5]
Respiratory Protection	Under normal use conditions with adequate ventilation, specific respiratory protection may not be needed.[1] However, a dust respirator should be used if dust is generated or if irritation is experienced.[3][5][8]

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is essential for the safe handling of **Tetrabromophthalic anhydride** from acquisition to disposal. The following diagram and procedural steps outline the recommended operational plan.



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Caption: Workflow for Safe Handling of **Tetrabromophthalic Anhydride**.

1. Preparation:

- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Work Area Setup: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[8] An eyewash station and safety shower must be readily accessible.[1][2]
- Gather Materials: Have all necessary equipment for the procedure, as well as spill cleanup materials, readily available.

2. Handling:

- Chemical Handling: Avoid generating dust when handling the solid material.[2][8] Use with adequate ventilation.[2]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2] Do not breathe dust or vapors.[1]
- Incompatibilities: Keep the chemical away from incompatible materials such as water, strong oxidizing agents, acids, and bases.[1][6] The substance is moisture-sensitive.[1][2]

3. Storage:

- Container: Store in a tightly closed container.[2]
- Conditions: Keep in a cool, dry, and well-ventilated area, protected from moisture.[2]

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[2] Wash contaminated clothing before reuse.[2]

- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[2]
- Spill: For small spills, dampen the solid material with acetone, then transfer it to a suitable container.[6] Use absorbent paper dampened with acetone to pick up any remaining material.[6] Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal.[6] Wash all contaminated surfaces with acetone followed by a strong soap and water solution.[6]

5. Disposal:

- Waste Disposal: Dispose of contents and containers in accordance with all local, regional, and national regulations.[1][3] This should be done through an approved waste disposal plant.[1] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3][5]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Do not mix with other waste.

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